

# An In-depth Technical Guide to SHELLSOL as a Non-polar Solvent

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## Compound of Interest

Compound Name: SHELLSOL

Cat. No.: B1174059

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive initial investigation into the properties and applications of **SHELLSOL**, a range of hydrocarbon solvents, for use in research and drug development. **SHELLSOL** grades are versatile non-polar solvents with varying compositions and properties, making them suitable for a wide array of applications, from extraction and purification to vehicles for chemical reactions.

## Physicochemical Properties of SHELLSOL Grades

**SHELLSOL** solvents are broadly categorized into two main types: aliphatic and aromatic. The selection of a specific grade is critical and depends on the required solvency, evaporation rate, and safety profile. Below is a summary of the key physicochemical properties of representative **SHELLSOL** grades.

Property	SHELLSOL A100	SHELLSOL A150	SHELLSOL T	SHELLSOL D70
Solvent Type	Aromatic (C9-C10)	Aromatic (C9-C10)	Isoparaffinic	Aliphatic (C11-C14)
Density @ 15°C ( kg/L )	0.880	0.887	0.761	0.796
Boiling Range (°C)	160 - 180[1]	182 - 210[2]	189 - 215	203 - 237
Flash Point (°C)	Not specified	64[2]	61	78
Aromatics Content	> 95% v/v[3]	> 95% v/v[2]	100 mg/kg	< 200 mg/kg
Benzene Content (mg/kg)	Not specified	< 10[2]	< 3	< 3
Hildebrand Solubility Parameter ((cal/cm <sup>3</sup> ) <sup>1/2</sup> )	Not specified	8.7[2]	7.35	Not specified
Aniline Point (°C)	Not specified	15 (Mixed)[2]	85	76
Viscosity @ 25°C (mm <sup>2</sup> /s)	Not specified	1.2[2]	1.9	Not specified
Water Solubility	Insoluble[1]	Insoluble	Insoluble[4]	Not specified

## Core Applications in Research and Drug Development

Organic solvents are fundamental in the synthesis of active pharmaceutical ingredients (APIs) and drug products.[5] They are used as reaction media and in the separation and purification of products.[6] The choice of solvent is a critical parameter that can significantly influence the yield and purity of the final API.[6]

**SHELLSOL**'s utility in a laboratory setting is broad, primarily due to its properties as a non-polar solvent:

- **Synthesis of Active Pharmaceutical Ingredients (API):** Hydrocarbon solvents are integral to many multi-step chemical syntheses that form the basis of API manufacturing.<sup>[7]</sup> The low reactivity and specific solvency of certain **SHELLSOL** grades make them suitable as reaction media.
- **Extraction and Purification:** The principle of "like dissolves like" makes non-polar **SHELLSOL** solvents ideal for extracting non-polar compounds from various matrices. This is particularly relevant in natural product chemistry and in the work-up phase of a reaction to separate the product from a polar aqueous phase.
- **Chromatography:** Certain grades of **SHELLSOL** can be used as a component of the mobile phase in normal-phase chromatography for the separation of non-polar compounds.
- **Cleaning:** Organic solvents are frequently used for cleaning process equipment in pharmaceutical manufacturing.<sup>[7]</sup>

The industry is also increasingly focused on greener synthesis protocols, which involves selecting solvents that are less toxic and more environmentally benign.<sup>[8]</sup> The low aromatic content of grades like **SHELLSOL** T and D70 aligns with this trend.

## Experimental Protocols

While specific experimental protocols are highly dependent on the particular application, the following provides a generalized methodology for a liquid-liquid extraction using a non-polar solvent like **SHELLSOL**.

**Objective:** To extract a non-polar target compound from an aqueous reaction mixture.

**Materials:**

- Reaction mixture containing the target compound in an aqueous solution.
- **SHELLSOL** solvent (grade selected based on the target compound's solubility and the desired boiling point for subsequent removal).

- Separatory funnel.
- Sodium sulfate (anhydrous).
- Rotary evaporator.

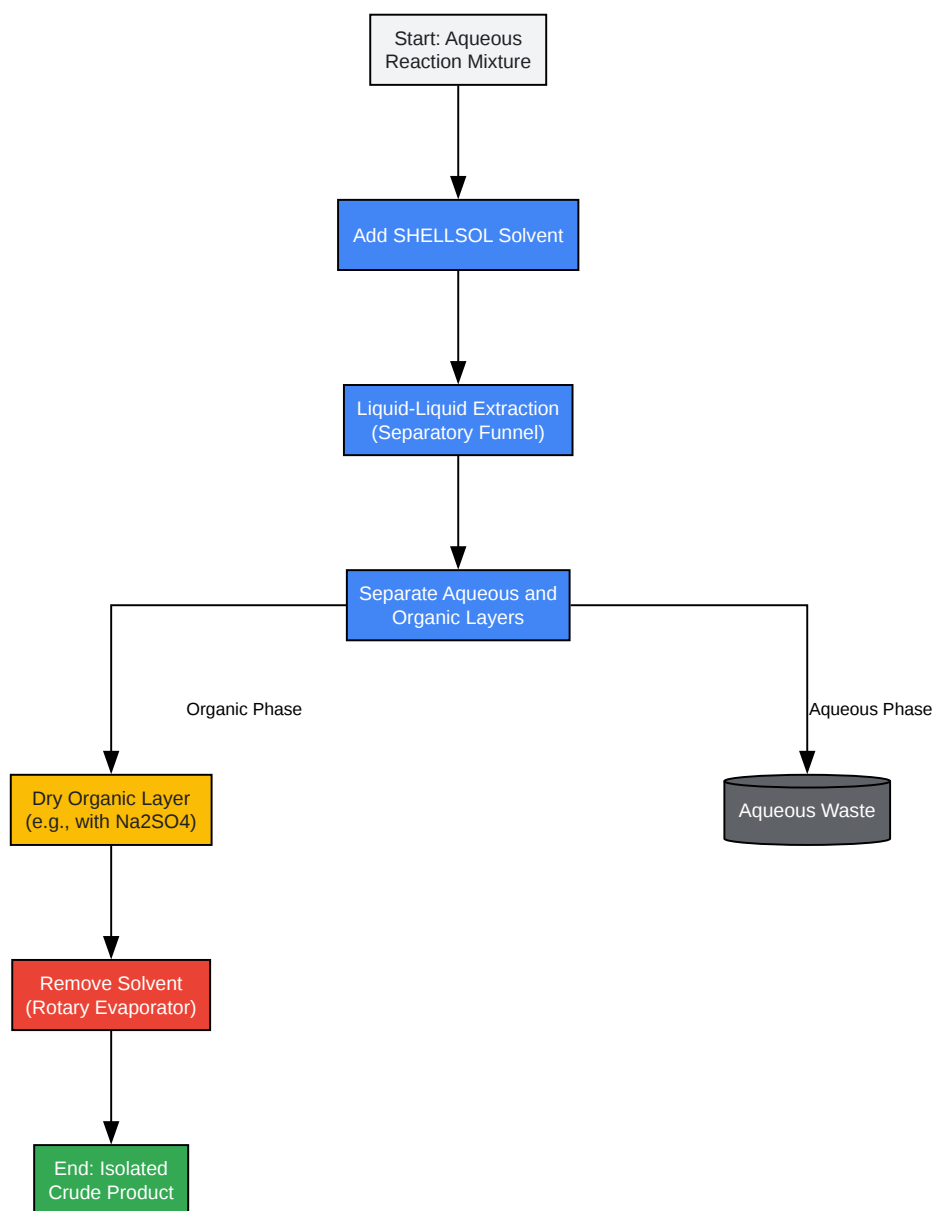
#### Methodology:

- Solvent Selection: Choose an appropriate **SHELLSOL** grade. For instance, a grade with a lower boiling point might be selected for easier removal post-extraction.
- Liquid-Liquid Extraction:
  - Transfer the aqueous reaction mixture to a separatory funnel.
  - Add an equal volume of the selected **SHELLSOL** solvent to the separatory funnel.
  - Stopper the funnel and shake vigorously for 1-2 minutes, periodically venting to release pressure.
  - Allow the layers to separate. The less dense organic layer (**SHELLSOL** and dissolved compound) will typically be the top layer.
  - Drain the lower aqueous layer.
  - Repeat the extraction of the aqueous layer with fresh **SHELLSOL** two more times to maximize the recovery of the target compound.
- Drying the Organic Phase:
  - Combine the organic extracts.
  - Add a small amount of anhydrous sodium sulfate to the combined organic extracts to remove any residual water.
  - Swirl the flask and let it stand for 5-10 minutes. The drying agent should no longer clump together, indicating the solution is dry.

- Decant or filter the dried organic solution to remove the sodium sulfate.
- Solvent Removal:
  - Transfer the dried organic solution to a round-bottom flask.
  - Remove the **SHELLSOL** solvent using a rotary evaporator under reduced pressure. The bath temperature should be set appropriately based on the solvent's boiling point.
- Analysis:
  - The resulting residue contains the crude extracted compound, which can then be further purified or analyzed.

## Visualizations

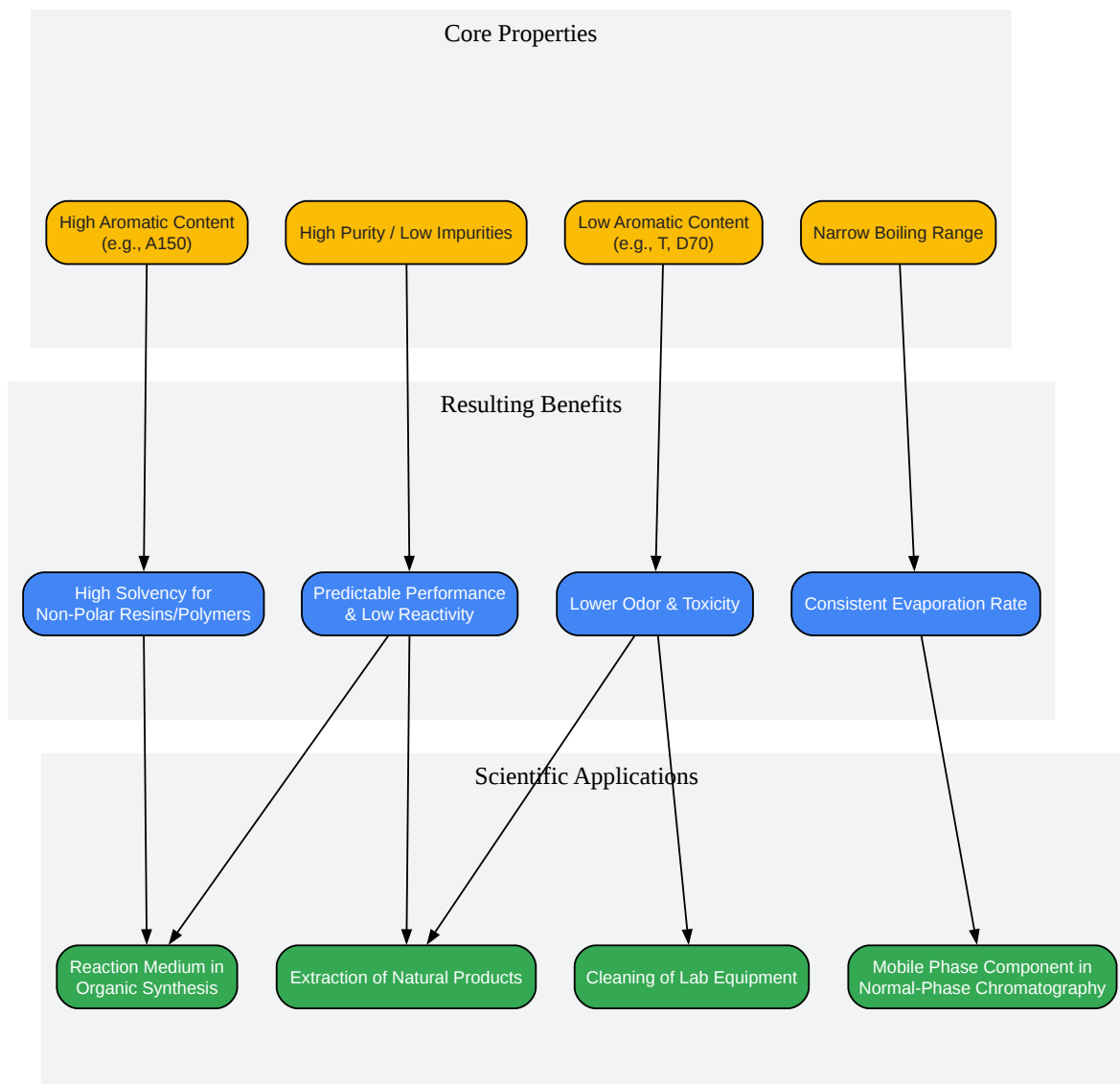
The following diagram illustrates the typical workflow for a liquid-liquid extraction process using a non-polar solvent like **SHELLSOL**.



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*Fig. 1: A generalized workflow for a liquid-liquid extraction.*

This diagram illustrates how the intrinsic properties of different **SHELLSOL** grades determine their suitability for various applications.



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Fig. 2: Relationship between **SHELLSOL** properties and applications.

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